

An In-depth Technical Guide to the Synthesis of Methyl Octanoate-d15

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Compound of Interest

Compound Name: Methyl Octanoate-d15

Cat. No.: B567904

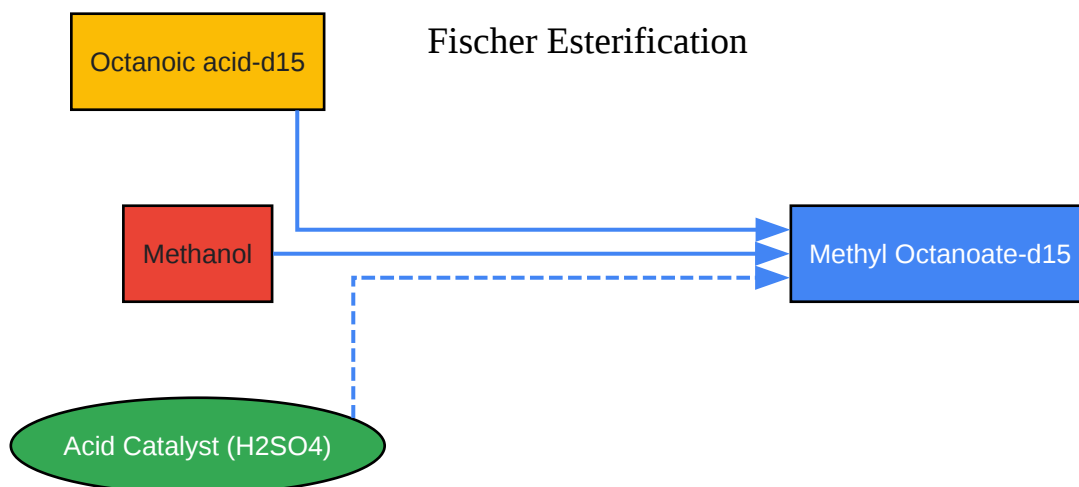
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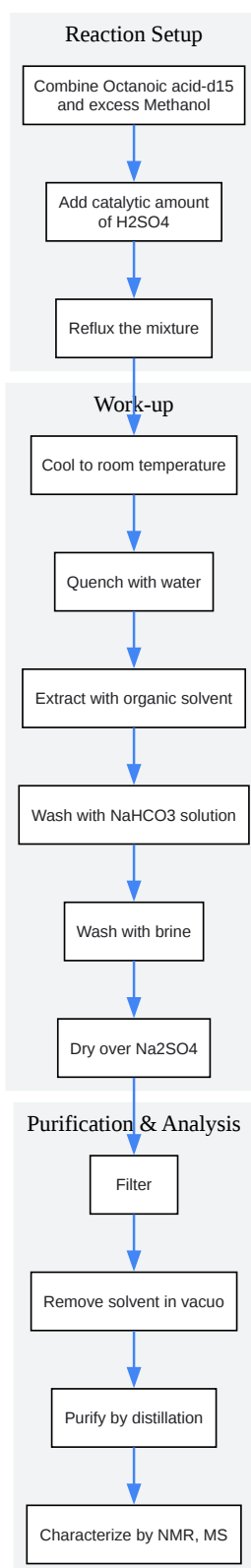
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Methyl Octanoate-d15**, a deuterated analog of methyl octanoate. This isotopically labeled compound is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification. This document outlines the synthetic approach, detailed experimental protocols, and methods for characterization.

Synthetic Strategy

The synthesis of **Methyl Octanoate-d15** is achieved through a straightforward two-step process. The first step involves procuring the deuterated carboxylic acid precursor, Octanoic acid-d15. This is followed by the esterification of the deuterated acid with methanol to yield the final product, **Methyl Octanoate-d15**. The most common and efficient method for this transformation is the Fischer esterification, which involves the use of an acid catalyst in an excess of the alcohol.





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